

# N-acetyl-4-S-cysteaminylphenol dosing frequency for maintenance therapy

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: N-acetyl-4-S-cysteaminylphenol

CAS No.: 91281-32-2

Cat. No.: S588136

[Get Quote](#)

## Current Evidence on N-acetyl-4-S-cysteaminylphenol

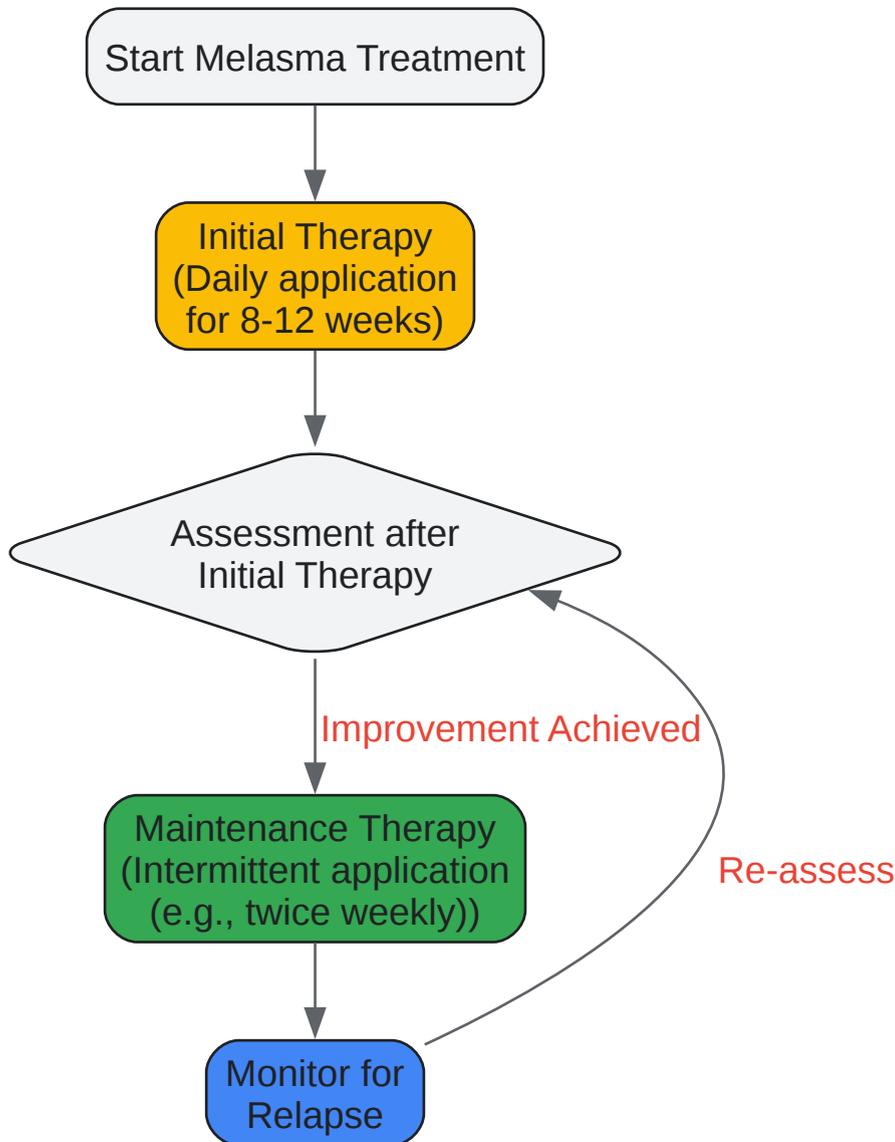
The table below summarizes the key findings from available studies on NCAP:

Aspect	Available Evidence	Source
Concentration & Formulation	4% in an oil-in-water emulsion.	[1]
Initial Dosing Frequency	Daily topical application.	[1]
Reported Efficacy	Visible changes in 2-4 weeks; marked to moderate improvement in most patients.	[1]
Maintenance Dosing	<b>Not specified</b> in the identified studies.	[1] [2]
Proposed Mechanism	Acts as a tyrosinase substrate, selectively targeting melanin-synthesizing cells.	[1] [2]

## Expert-Recommended Maintenance Framework

While direct data for NCAP is lacking, expert panels and reviews on melasma management suggest a general framework for maintenance therapy after successful initial treatment [3] [4] [5]. This typically involves an **intermittent, less frequent application** of the depigmenting agent to control relapse.

The following diagram illustrates this phased approach to melasma therapy, which can be adapted for NCAP pending further research:



[Click to download full resolution via product page](#)

Based on this framework, a potential maintenance regimen could be **application two to three times per week**, but this must be validated through future clinical studies specific to NCAP.

## Research Gaps and Protocol Considerations

The absence of specific maintenance data for NCAP highlights a significant gap in the clinical literature. To address this in a research setting, consider the following:

- **Comparative Studies:** Future experiments could compare different maintenance frequencies (e.g., once vs. twice vs. three times weekly) against a placebo or no-treatment control group. The primary endpoint would be the rate of melasma relapse, measured by standardized tools like the Melasma Area and Severity Index (MASI) over 6 to 12 months [3] [6].
- **Combination Therapy:** Research into how NCAP can be sequenced or combined with other non-hydroquinone agents (like tranexamic acid or kojic acid) during maintenance could provide valuable combination protocols [3] [2].
- **Safety Profile:** While initial studies note NCAP is less irritating than hydroquinone [1], long-term safety data for intermittent use over many months is still needed.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. N-acetyl-4-S-cysteaminyphenol as a new type of ... [pubmed.ncbi.nlm.nih.gov]
2. Cosmeceuticals for Hyperpigmentation: What is Available? [journals.lww.com]
3. Evidence-Based Treatment for Melasma: Expert Opinion ... [pmc.ncbi.nlm.nih.gov]
4. Evidence-based Review, Grade of Recommendation, and ... [pmc.ncbi.nlm.nih.gov]
5. Evidence-Based Treatment for Melasma: Expert Opinion [link.springer.com]
6. Recent advances in melasma : Pigment International [journals.lww.com]

To cite this document: Smolecule. [N-acetyl-4-S-cysteaminyphenol dosing frequency for maintenance therapy]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b588136#n-acetyl-4-s-cysteaminyphenol-dosing-frequency-for-maintenance-therapy>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)